

An In-depth Technical Guide to 2,2'-Oxybisbutan-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2'-Oxybisbutan-1-ol

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Abstract

2,2'-Oxybisbutan-1-ol, also known by its IUPAC name 4,4'-oxybis(butan-1-ol) and as dibutylene glycol, is a diol ether with a range of applications in chemical synthesis and potential in the pharmaceutical sciences. Its structure, featuring two primary alcohol functionalities and a central ether linkage, imparts a unique balance of hydrophilicity and hydrophobicity. This guide provides a comprehensive review of the available technical data on **2,2'-Oxybisbutan-1-ol**, including its physicochemical properties, synthesis, and known applications, with a focus on its antimicrobial activity.

Chemical and Physical Properties

2,2'-Oxybisbutan-1-ol is a colorless to light yellow, hygroscopic liquid at room temperature.^[1] Its chemical structure consists of two butanol moieties linked by an ether bond at the 4 and 4' positions.

Table 1: Physicochemical Properties of **2,2'-Oxybisbutan-1-ol**

Property	Value	Source
Molecular Formula	C8H18O3	[1][2]
Molecular Weight	162.23 g/mol	[1][2]
CAS Number	3403-82-5	[1]
Appearance	Colorless to light yellow, clear liquid/oil	[1]
Boiling Point	138 °C at 0.6 - 0.8 Torr	[1]
Density	0.9999 - 1.01 g/cm ³ at 20-26 °C	[1]
Flash Point	120 °C	
Solubility	Slightly soluble in Chloroform and Methanol	[1]
Storage Temperature	Room temperature, recommended <15°C under inert gas	
Stability	Hygroscopic, Air Sensitive	[1]

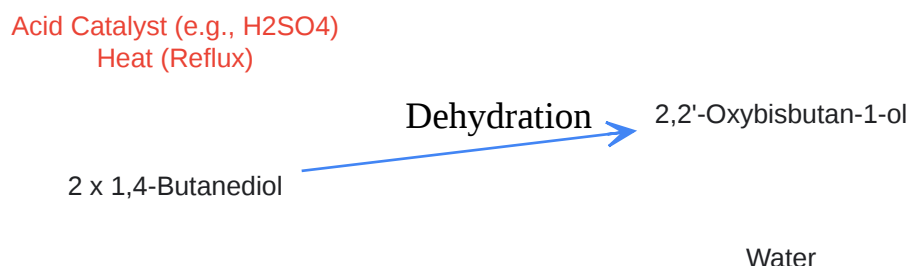
Synthesis

The primary synthetic route to **2,2'-Oxybisbutan-1-ol** is through the acid-catalyzed dehydration of 1,4-butanediol.[2] This reaction is a classical example of ether synthesis from alcohols.

General Experimental Protocol: Acid-Catalyzed Dehydration of 1,4-Butanediol

While a detailed, peer-reviewed experimental protocol specifically for **2,2'-Oxybisbutan-1-ol** is not readily available in the searched literature, a general procedure can be outlined based on the established chemistry for the dehydration of alcohols to form ethers.

Reaction Scheme:



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Figure 1: General reaction scheme for the synthesis of **2,2'-Oxybisbutan-1-ol**.

Methodology:

- **Reaction Setup:** 1,4-butanediol is charged into a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- **Catalyst Addition:** A suitable acid catalyst, such as sulfuric acid, is cautiously added to the 1,4-butanediol.[2]
- **Heating:** The reaction mixture is heated to reflux. The temperature and reaction time will depend on the specific catalyst and its concentration.
- **Workup:** After cooling, the reaction mixture is typically neutralized with a base.
- **Purification:** The product is then purified, commonly by distillation under reduced pressure.[2]

Note: This is a generalized protocol. The specific quantities of reagents, reaction temperature, and time would need to be optimized for a laboratory-scale synthesis.

Applications

2,2'-Oxybisbutan-1-ol serves as a versatile molecule in various scientific and industrial fields.

- **Chemical Synthesis:** It is utilized as a solvent and an intermediate in organic synthesis.[2] Its two hydroxyl groups can be further functionalized to produce a variety of derivatives.
- **Polymer Chemistry:** It is employed in the production of polymers, resins, and plasticizers.

- **Drug Development:** Due to its biocompatibility, it is being explored for use in drug delivery systems.[2] It can also serve as a building block for the synthesis of more complex, biologically active molecules.

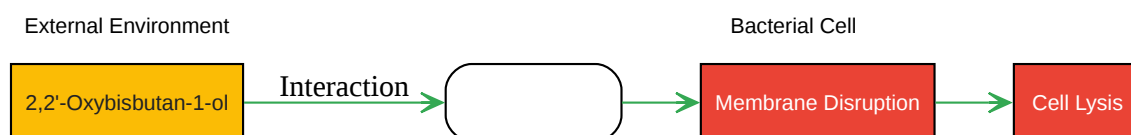
Biological Activity and Mechanism of Action

Antimicrobial Properties

Research has indicated that **2,2'-Oxybisbutan-1-ol** possesses antimicrobial properties.[2] One study demonstrated effective growth inhibition of various bacterial strains at a concentration as low as 0.5% (v/v).[2] The proposed mechanism of action is the disruption of the microbial cell membrane, leading to cell lysis and death.[2]

Antimicrobial Workflow

The antimicrobial action of **2,2'-Oxybisbutan-1-ol** is believed to be a direct physical interaction with the bacterial cell membrane rather than a complex signaling pathway. The following workflow illustrates this proposed mechanism.



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Figure 2: Proposed workflow for the antimicrobial action of **2,2'-Oxybisbutan-1-ol**.

Safety and Toxicology

Detailed toxicological data for **2,2'-Oxybisbutan-1-ol** is limited in the available literature. For a structurally related compound, 4-butoxybutan-1-ol, the hazards identified include being a combustible liquid, harmful if swallowed, causing skin and serious eye irritation, and potentially causing respiratory irritation.[3] Given the structural similarities, a cautious approach to handling **2,2'-Oxybisbutan-1-ol** is warranted, employing standard personal protective equipment such as gloves and eye protection.

Conclusion

2,2'-Oxybisbutan-1-ol is a chemical compound with established utility as a solvent and synthetic intermediate and emerging potential in biomedical applications, particularly leveraging its antimicrobial properties. While the fundamental knowledge of its synthesis and general characteristics is available, there is a clear need for more in-depth research to fully characterize this molecule. The generation of comprehensive spectral data, detailed and optimized synthetic protocols, and thorough toxicological and ecotoxicological studies would be invaluable for its broader application by the scientific and industrial communities. Further investigation into its antimicrobial mechanism could also lead to the development of new biocides or pharmaceutical agents.

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References

- 1. 4,4'-oxybisbutan-1-ol CAS#: 3403-82-5 [m.chemicalbook.com]
- 2. 4,4'-Oxybis(butan-1-ol) | 25853-56-9 | Benchchem [benchchem.com]
- 3. 4-Butoxybutan-1-ol | C₈H₁₈O₂ | CID 20111 - PubChem [pubchem.ncbi.nlm.nih.gov]
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